

# Data Presentation: CAS Numbers and Synonyms of Phenylpropanol Isomers

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## Compound of Interest

Compound Name: Benzenepropanol

Cat. No.: B195566

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**Benzenepropanol**, also known as phenylpropanol, encompasses several isomers, each with a unique Chemical Abstracts Service (CAS) number. The most common of these is 3-phenyl-1-propanol. The following table summarizes the CAS numbers for the primary isomers of **benzenepropanol**.

Chemical Name	CAS Number	Molecular Formula
3-Phenyl-1-propanol	122-97-4[1][2][3][4][5][6]	C <sub>9</sub> H <sub>12</sub> O
1-Phenyl-1-propanol	93-54-9[7][8]	C <sub>9</sub> H <sub>12</sub> O
2-Phenyl-1-propanol	1123-85-9[9]	C <sub>9</sub> H <sub>12</sub> O
2-Phenyl-2-propanol	617-94-7[10]	C <sub>9</sub> H <sub>12</sub> O

A wide array of synonyms are used to refer to 3-phenyl-1-propanol in scientific literature and commerce. These are categorized below for clarity.

Category	Synonyms
Systematic & Common Names	3-Phenylpropan-1-ol, 3-Phenylpropanol, 3-Phenylpropyl alcohol, Benzenepropanol, Phenylpropyl alcohol[1][2][5][11]
Trade & Trivial Names	Hydrocinnamic alcohol, Hydrocinnamyl alcohol, Dihydrocinnamic alcohol, Dihydrocinnamyl alcohol[1][2][3]
Other Identifiers	(3-Hydroxypropyl)benzene, 1-Hydroxy-3-phenylpropane, $\gamma$ -Phenylpropanol[1][5]

## Experimental Protocols

### Synthesis of 3-Phenyl-1-propanol via Reduction of Cinnamaldehyde

A common and effective method for the synthesis of 3-phenyl-1-propanol is the reduction of cinnamaldehyde. This protocol provides a general overview of the procedure.

Materials:

- Cinnamaldehyde
- Sodium borohydride ( $\text{NaBH}_4$ ) or Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dilute sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cinnamaldehyde in an appropriate anhydrous solvent (e.g., diethyl ether or THF).
- **Addition of Reducing Agent:** Slowly add the reducing agent (e.g., sodium borohydride) to the stirred solution. The reaction is exothermic and may require cooling in an ice bath to maintain a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) until all the cinnamaldehyde has been consumed.
- **Quenching:** Once the reaction is complete, cautiously add dilute sulfuric acid to quench the excess reducing agent. This step should be performed in a well-ventilated fume hood as hydrogen gas may be evolved.
- **Extraction:** Transfer the reaction mixture to a separatory funnel. Extract the aqueous layer with diethyl ether. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with water and then with a saturated brine solution. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by vacuum distillation to yield pure 3-phenyl-1-propanol.

## Analytical Methods: Gas Chromatography (GC)

Gas chromatography is a robust method for the analysis of **benzenepropanol**, allowing for the separation and quantification of different isomers and impurities.

#### Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).

- Capillary column suitable for the analysis of alcohols (e.g., a polar column like those with a polyethylene glycol stationary phase).

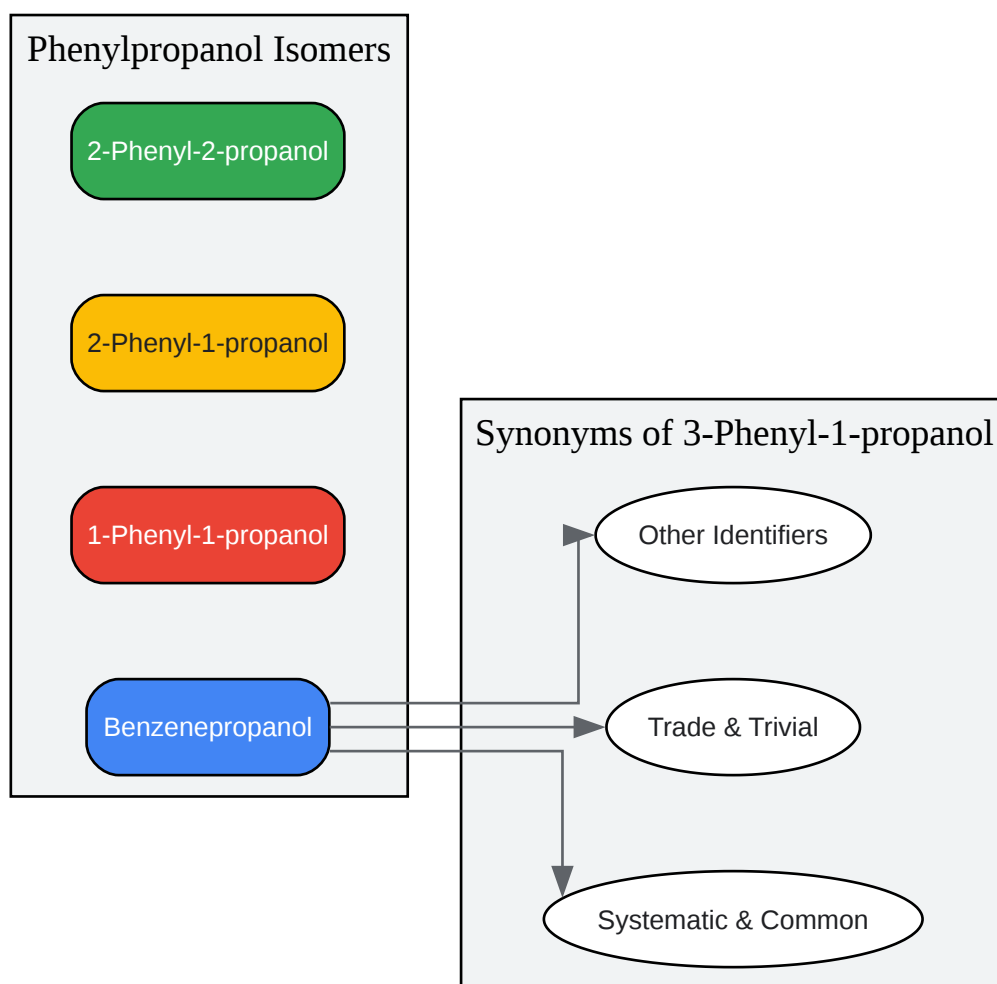
Typical GC Conditions:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program:
  - Initial temperature: 70 °C, hold for 2 minutes.
  - Ramp: Increase at a rate of 10 °C/min to 220 °C.
  - Final hold: Hold at 220 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection Volume: 1 µL

Sample Preparation: Dilute the **benzenepropanol** sample in a suitable solvent, such as dichloromethane or ethanol, to an appropriate concentration for GC analysis.

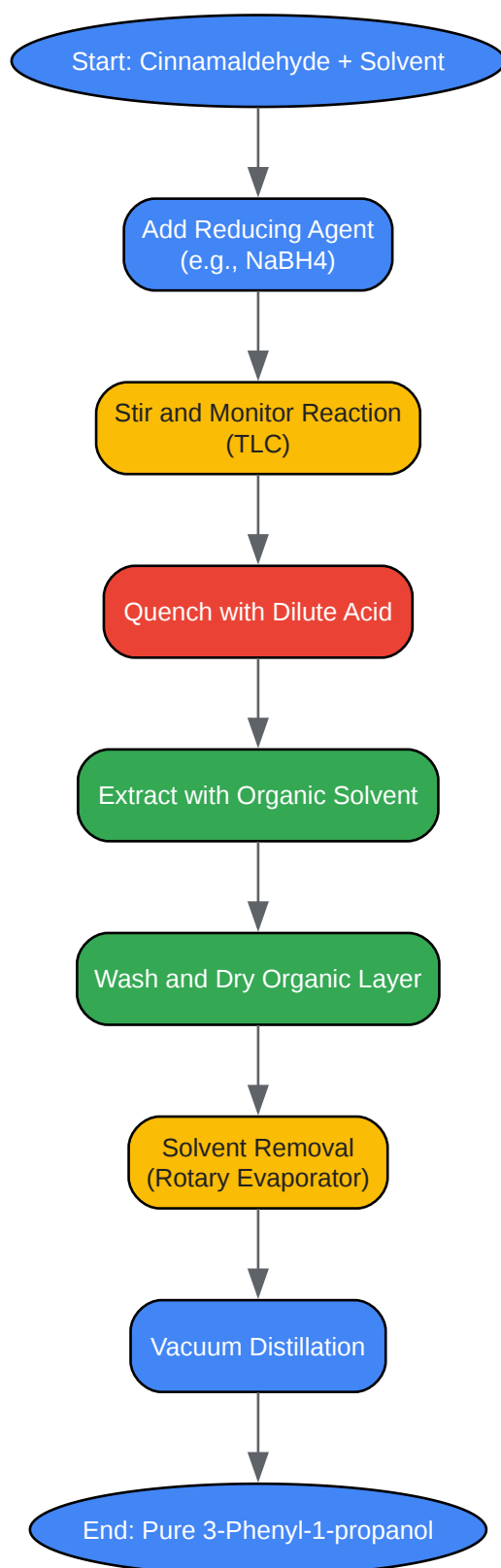
## Visualizations

The following diagrams, generated using the DOT language, illustrate key relationships and workflows related to **benzenepropanol**.



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Caption: Isomeric relationship of phenylpropanols and synonym categories for 3-phenyl-1-propanol.



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Caption: General workflow for the synthesis and purification of 3-phenyl-1-propanol.

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